

In-Depth Technical Guide: rac Guaifenesin-d3

Material Safety Data Sheet (MSDS)

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Compound of Interest

Compound Name: *rac Guaifenesin-d3*

Cat. No.: B562654

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the material safety data for **rac Guaifenesin-d3** (CAS No. 1189924-85-3). The information is compiled from various supplier and chemical database safety data sheets. It is intended to provide researchers, scientists, and drug development professionals with the necessary safety, handling, and regulatory information.

Section 1: Chemical and Physical Properties

rac Guaifenesin-d3 is the deuterated form of rac Guaifenesin, a widely used expectorant. The substitution of three hydrogen atoms with deuterium on the methoxy group makes it a valuable tool in pharmacokinetic and metabolic research.^[1]^[2] While their chemical and physical properties are nearly identical, the distinct mass shift allows for its use as an analytical standard.^[2]

Table 1: Physical and Chemical Properties of **rac Guaifenesin-d3**

Property	Value	Source(s)
Chemical Name	3-[2-(trideuteriomethoxy)phenoxy]propane-1,2-diol	[2][3]
Synonyms	Guaifenesin-d3, 3-(o-Methoxyphenoxy)-1,2-propanediol-d3, Guaiacol Glyceryl Ether-D3	[1][4][5][6]
CAS Number	1189924-85-3	[1][4][7]
Molecular Formula	C ₁₀ H ₁₁ D ₃ O ₄	[4][5][8][9]
Molecular Weight	201.23 g/mol	[3][4][5][9][10][11]
Appearance	White Solid / Colorless crystalline solid	[1][4]
Melting Point	75-78 °C	[1]
Boiling Point	356.8 ± 27.0 °C at 760 mmHg	[1]
Density	1.2 ± 0.1 g/cm ³	[1]
Flash Point	169.6 ± 23.7 °C	[1]
Vapor Pressure	0.0 ± 0.8 mmHg at 25°C (Predicted)	[1]
Refractive Index	1.538	[1]
LogP	0.57	[1]

Section 2: Toxicological Information

Detailed toxicological studies specifically for **rac Guaifenesin-d3** are limited. Much of the available safety data is extrapolated from the non-deuterated form, Guaifenesin (CAS No. 93-14-1). For **rac Guaifenesin-d3**, many toxicological endpoints are listed as "No data available". [8] It is described as a "Pharmaceutical related compound of unknown potency."

Table 2: Toxicological Data for Guaifenesin (as a proxy)

Endpoint	Value	Species	Source(s)
Acute Oral Toxicity (LD50)	1,510 mg/kg	Rat	[12]
Intraperitoneal LD50	495 mg/kg	Mouse	[12]
Intraperitoneal LD50	1 g/kg	Rat	[12]
Subcutaneous LD50	2,550 mg/kg	Rat	[12]
Skin Corrosion/Irritation	Irritant to skin and mucous membranes.	[12]	
Serious Eye Damage/Irritation	Causes serious eye irritation.	[12]	
Respiratory or Skin Sensitization	No sensitizing effects known.	[12]	
Carcinogenicity	Not listed by IARC or NTP.	[12]	
Reproductive Toxicity	Suspected of damaging fertility or the unborn child.	[12]	

Section 3: Hazard Identification and Handling

rac Guaifenesin-d3 is not classified as a hazardous chemical under the OSHA Hazard Communication Standard (29 CFR 1910.1200).[8] However, given the data for Guaifenesin, which is harmful if swallowed and causes skin and eye irritation, prudent laboratory practices should be followed.[12]

Personal Protective Equipment (PPE) Workflow

The following diagram outlines the recommended personal protective equipment when handling **rac Guaifenesin-d3**.

Caption: Recommended Personal Protective Equipment (PPE) workflow for handling **rac Guaifenesin-d3**.

Handling and Storage

- Handling: Avoid contact with skin and eyes.[13] Do not breathe dust.[13] Wash hands thoroughly after handling.[14]
- Storage: Keep container tightly closed in a cool, well-ventilated area.[13] Store under conditions specified on the product label.[14] Pharmaffiliates recommends storage at 2-8°C under an inert atmosphere and notes that the material is hygroscopic.[4]

Section 4: First-Aid Measures

In case of exposure, follow these first-aid measures. Medical attention is required in all cases of significant exposure.[8]

Caption: First-aid measures for exposure to **rac Guaifenesin-d3**.

Section 5: Fire-Fighting and Accidental Release Measures

- Extinguishing Media: Use water spray, dry chemical, carbon dioxide, or alcohol-resistant foam.[8]
- Specific Hazards: Combustion may produce carbon oxides.[8][13]
- Protective Equipment: Wear a self-contained breathing apparatus for firefighting if necessary.[8]
- Accidental Release: Avoid dust formation. Use appropriate tools to put the spilled solid in a convenient waste disposal container.[13] Ensure adequate ventilation. Avoid discharge into drains or the environment.[8]

Section 6: Experimental Protocols

The reviewed Material Safety Data Sheets do not contain detailed experimental protocols. The primary application of **rac Guaifenesin-d3** is as a compound for organic synthesis and as an internal standard in pharmacokinetic studies to improve analytical precision and accuracy.[2][3]

Users should develop their own experimental protocols in accordance with established laboratory safety practices and the specific requirements of their research.

Section 7: Disposal Considerations

Dispose of waste material in accordance with all applicable federal, state, and local environmental regulations.^{[13][14]} Do not allow the product to enter drains.

Disclaimer: This document is intended as a guide and is not a substitute for a formal Material Safety Data Sheet (MSDS) or Safety Data Sheet (SDS) from the manufacturer. Always refer to the supplier-specific SDS for the most accurate and up-to-date information before handling this chemical.

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References

- 1. Page loading... [guidechem.com]
- 2. rac Guaifenesin-d3 | 1189924-85-3 | Benchchem [benchchem.com]
- 3. cymitquimica.com [cymitquimica.com]
- 4. pharmaffiliates.com [pharmaffiliates.com]
- 5. scbt.com [scbt.com]
- 6. Guaifenesin-d3 - CAS - 1189924-85-3 | Axios Research [axios-research.com]
- 7. rac Guaifenesin-d3 | CAS 1189924-85-3 | LGC Standards [lgcstandards.com]
- 8. cleanchemlab.com [cleanchemlab.com]
- 9. alfa-chemistry.com [alfa-chemistry.com]
- 10. rac Guaifenesin-d3 | CAS 1189924-85-3 | LGC Standards [lgcstandards.com]
- 11. rac Guaifenesin-d3 | CAS 1189924-85-3 | LGC Standards [lgcstandards.com]
- 12. cdn.caymanchem.com [cdn.caymanchem.com]

- 13. theglobalquality.com [theglobalquality.com]
- 14. paipharma.com [paipharma.com]
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